

Technical Support Center: Synthesis of Desmethyl Nevanimibe

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Compound of Interest

Compound Name: *Desmethyl nevanimibe*

Cat. No.: *B15553981*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to improve the yield of **Desmethyl nevanimibe** synthesis.

Troubleshooting Guide

This guide addresses specific issues that may be encountered during the synthesis of **Desmethyl nevanimibe**, providing potential causes and recommended solutions.

Issue	Potential Cause(s)	Recommended Solution(s)
Low yield in Step 1: Formation of 5-methoxy-1H-indole-3-carbohydrazide	- Incomplete reaction of the starting ester with hydrazine hydrate.- Degradation of the product during workup or purification.	- Increase the reaction time and/or temperature. A typical reflux in ethanol for 4-6 hours is recommended.- Use an excess of hydrazine hydrate (2-3 equivalents).- Ensure the pH is neutral or slightly basic during workup to prevent hydrolysis of the hydrazide.- Purify by recrystallization from a suitable solvent like ethanol or methanol to minimize degradation.
Low yield in Step 2: Formation of 5-(5-methoxy-1H-indol-3-yl)-1,3,4-oxadiazol-2-amine	- Incomplete formation of the thiosemicarbazide intermediate.- Inefficient cyclodesulfurization.- Formation of byproducts such as thiadiazoles.	- Ensure the reaction between the carbohydrazide and isothiocyanate goes to completion by monitoring with TLC.- For the cyclodesulfurization step, use a reliable reagent like 1,3-dibromo-5,5-dimethylhydantoin or an iodine-based system. ^[1] - Control the reaction temperature carefully, as overheating can lead to side product formation.- Purify the product using column chromatography on silica gel.

Low yield in Step 3: Sulfonamide formation	- Low nucleophilicity of the amino group on the oxadiazole ring.- Degradation of the sulfonyl chloride due to moisture.- Steric hindrance.- Formation of di-sulfonated byproduct.	- Use a suitable base such as pyridine or triethylamine to activate the amine and neutralize the HCl byproduct.- Consider using a catalyst like DMAP (4-dimethylaminopyridine).- Ensure all reagents and solvents are anhydrous. Perform the reaction under an inert atmosphere (e.g., nitrogen or argon).- Add the sulfonyl chloride solution dropwise to the amine solution at a low temperature (0 °C) to control the reaction rate and minimize side reactions.- Use a slight excess of the amino-oxadiazole to ensure complete consumption of the sulfonyl chloride.
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Difficulty in purification of the final product	- Presence of unreacted starting materials.- Formation of polar byproducts.- Product is insoluble and precipitates with impurities.	- Utilize column chromatography with a suitable solvent system (e.g., ethyl acetate/hexane or dichloromethane/methanol).- If the product is a solid, recrystallization from a solvent mixture can be effective.- Washing the crude product with appropriate solvents can help remove specific impurities. For example, a wash with a dilute acid solution can remove basic impurities, while a wash with a dilute base
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solution can remove acidic impurities.

Frequently Asked Questions (FAQs)

Q1: What is the overall synthetic strategy for **Desmethyl nevanimibe**?

A1: The synthesis of **Desmethyl nevanimibe** can be approached through a three-step sequence:

- Formation of 5-methoxy-1H-indole-3-carbohydrazide: This intermediate is typically prepared by the reaction of a 5-methoxy-1H-indole-3-carboxylic acid ester with hydrazine hydrate.
- Construction of the 2-amino-1,3,4-oxadiazole ring: The carbohydrazide is converted to 5-(5-methoxy-1H-indol-3-yl)-1,3,4-oxadiazol-2-amine. A common method involves the formation of a thiosemicarbazide intermediate followed by oxidative cyclodesulfurization.
- Sulfonamide coupling: The final step is the coupling of the amino-oxadiazole with a 4-aminobenzenesulfonyl chloride derivative to form the sulfonamide linkage.

Q2: What are some of the critical parameters to control for improving the overall yield?

A2: Key parameters to optimize include:

- Reaction Temperature: Each step has an optimal temperature range. Overheating can lead to decomposition and byproduct formation.
- Purity of Reagents and Solvents: Using high-purity, anhydrous reagents and solvents is crucial, especially for the sulfonamide coupling step.
- Reaction Time: Monitoring the reaction progress by Thin Layer Chromatography (TLC) is essential to determine the optimal reaction time and avoid the formation of degradation products.
- pH Control: Maintaining the appropriate pH during workup and extraction is important to ensure the stability of intermediates and the final product.

Q3: Are there any alternative methods for the formation of the 1,3,4-oxadiazole ring?

A3: Yes, an alternative method involves the reaction of the 5-methoxy-1H-indole-3-carbohydrazide with cyanogen bromide (CNBr) in the presence of a base. This can directly yield the 2-amino-1,3,4-oxadiazole. However, cyanogen bromide is highly toxic and requires careful handling.

Q4: How can I confirm the identity and purity of the synthesized **Desmethyl nevanimibe**?

A4: The structure and purity of the final compound should be confirmed using a combination of analytical techniques, including:

- Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C): To confirm the chemical structure.
- Mass Spectrometry (MS): To determine the molecular weight.
- High-Performance Liquid Chromatography (HPLC): To assess the purity.
- Infrared (IR) Spectroscopy: To identify key functional groups.

Experimental Protocols

Step 1: Synthesis of 5-methoxy-1H-indole-3-carbohydrazide

- To a solution of ethyl 5-methoxy-1H-indole-3-carboxylate (1 equivalent) in ethanol, add hydrazine hydrate (3 equivalents).
- Reflux the reaction mixture for 4-6 hours, monitoring the progress by TLC.
- After completion, cool the reaction mixture to room temperature.
- The precipitated product is collected by filtration, washed with cold ethanol, and dried under vacuum.
- Further purification can be achieved by recrystallization from ethanol.

Parameter	Value	Yield Range
Reaction Time	4-6 hours	85-95%
Temperature	Reflux	
Solvent	Ethanol	

Step 2: Synthesis of 5-(5-methoxy-1H-indol-3-yl)-1,3,4-oxadiazol-2-amine

- A mixture of 5-methoxy-1H-indole-3-carbohydrazide (1 equivalent) and phenyl isothiocyanate (1.1 equivalents) in ethanol is refluxed for 3-4 hours.
- The resulting thiosemicarbazide precipitate is filtered, washed with ethanol, and dried.
- The thiosemicarbazide (1 equivalent) is then suspended in a suitable solvent like dichloromethane.
- 1,3-Dibromo-5,5-dimethylhydantoin (1.2 equivalents) is added portion-wise at 0 °C.
- The reaction mixture is stirred at room temperature for 2-3 hours until the reaction is complete (monitored by TLC).
- The reaction is quenched with a solution of sodium thiosulfate.
- The organic layer is separated, washed with brine, dried over sodium sulfate, and concentrated.
- The crude product is purified by column chromatography on silica gel.

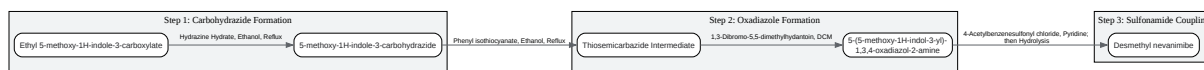
Parameter	Value	Yield Range
Reaction Time	5-7 hours (total)	60-75%
Temperature	Reflux, then 0 °C to RT	
Solvents	Ethanol, Dichloromethane	

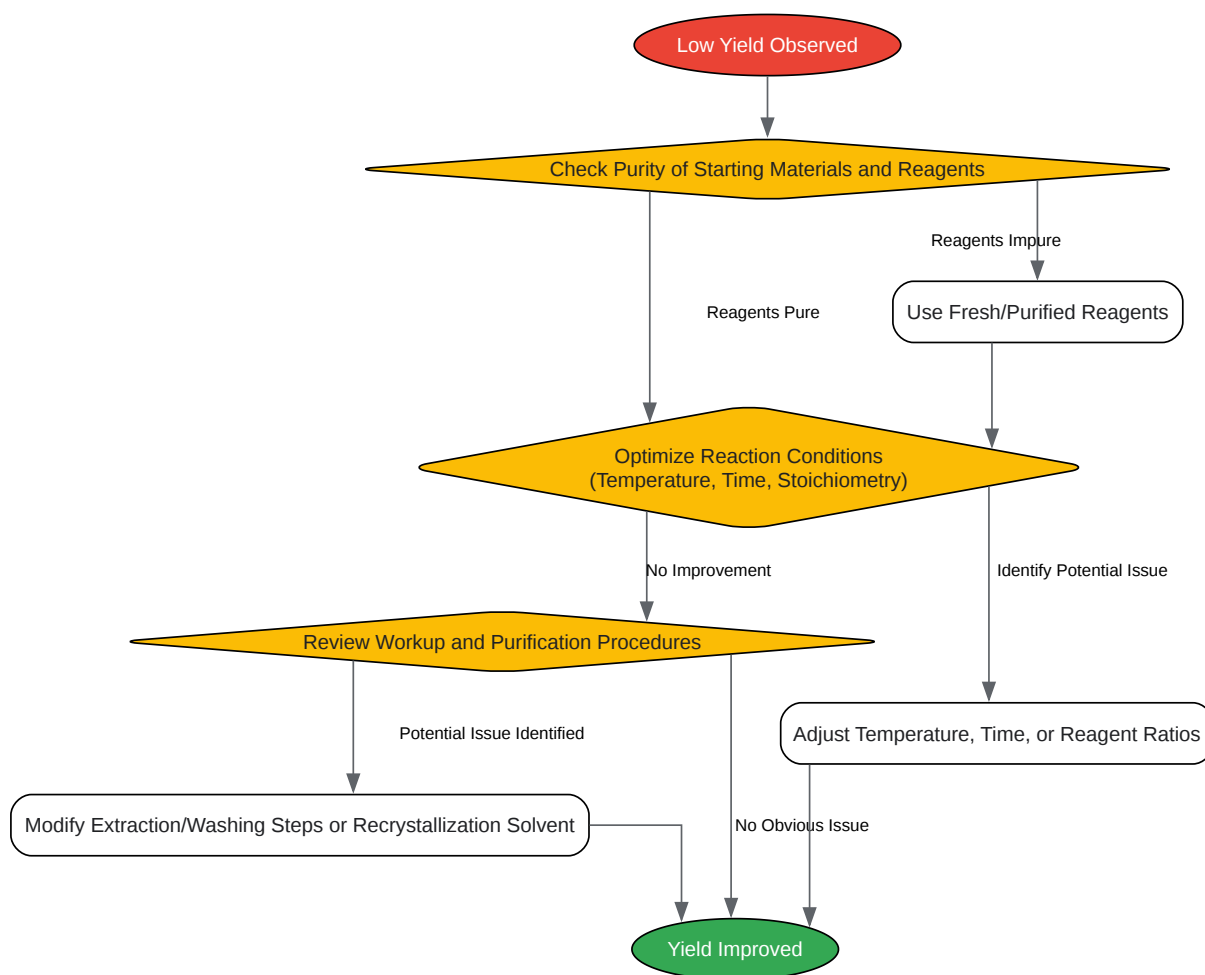
Step 3: Synthesis of Desmethyl nevanimibe (Sulfonamide Formation)

- To a solution of 5-(5-methoxy-1H-indol-3-yl)-1,3,4-oxadiazol-2-amine (1 equivalent) in anhydrous pyridine, add 4-acetylbenzenesulfonyl chloride (1.1 equivalents) portion-wise at 0 °C under an inert atmosphere.
- Stir the reaction mixture at room temperature for 12-16 hours.
- Pour the reaction mixture into ice-water and extract with ethyl acetate.
- Wash the organic layer with dilute HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- The resulting N-acetylated intermediate is then subjected to deacetylation using acidic or basic hydrolysis to yield **Desmethyl nevanimibe**.
- Purify the final product by column chromatography or recrystallization.

Parameter	Value	Yield Range
Reaction Time	12-16 hours	50-65%
Temperature	0 °C to RT	
Solvent	Pyridine	

Visualizations





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References

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